

Unraveling the Chemical Identity of 3-Benzyl-4-methylpyridine: A Technical Overview

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Compound of Interest

Compound Name: 3-Benzyl-4-methylpyridine

Cat. No.: B15493915

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For researchers, scientists, and professionals engaged in drug development, the precise identification of chemical compounds is paramount. This technical guide addresses the CAS number and molecular weight of the requested compound, **3-Benzyl-4-methylpyridine**, and provides data on closely related structural isomers due to the limited direct information available for the specified molecule.

Initial searches for "**3-Benzyl-4-methylpyridine**" did not yield a specific CAS Registry Number or definitive molecular weight, suggesting it may be a rare or novel compound with limited documentation in major chemical databases. However, a comprehensive analysis of structurally similar molecules provides valuable comparative data. This guide will focus on the characterization of its closest isomers: 3-Methyl-4-phenylpyridine, 3-Benzylpyridine, and 4-Benzylpyridine.

Physicochemical Properties of Related Isomers

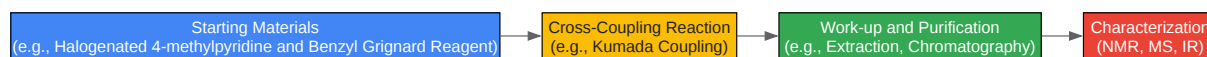
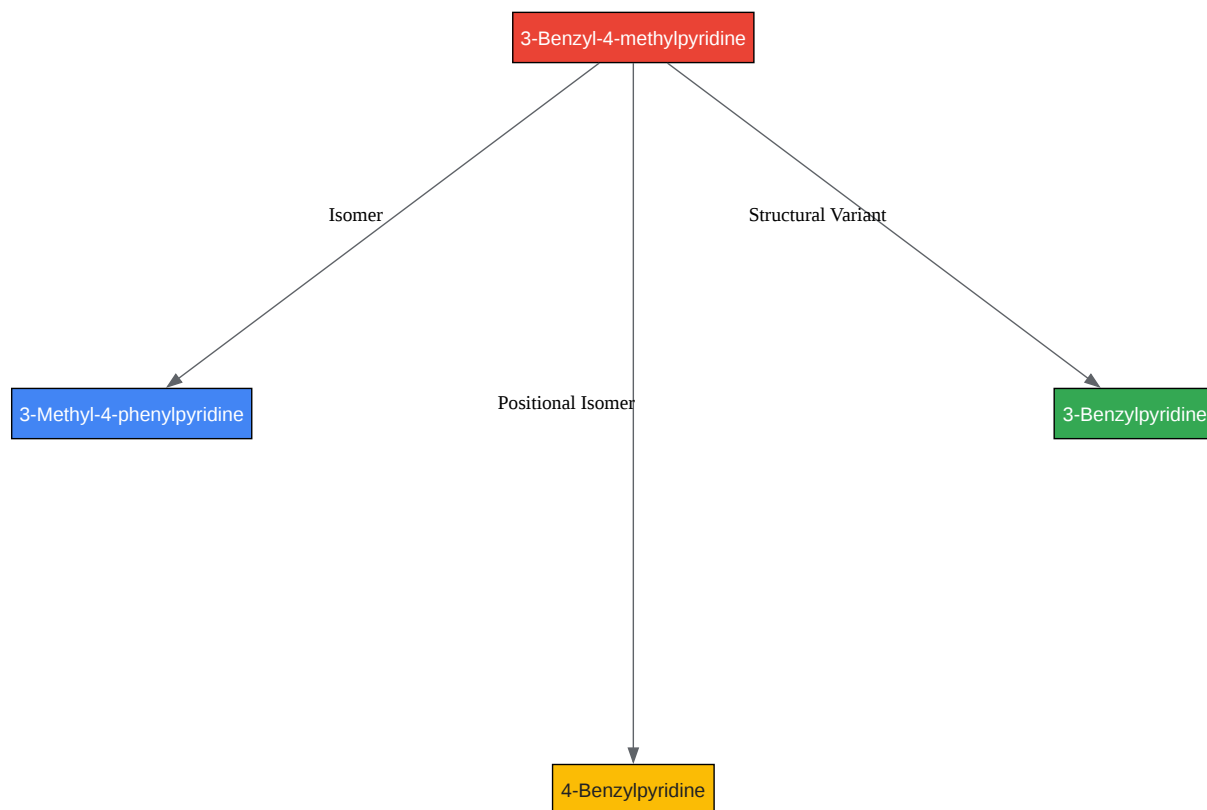
The fundamental characteristics of these pyridine derivatives are summarized below, offering a baseline for understanding their chemical behavior.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
3-Methyl-4-phenylpyridine	2052-92-8	C ₁₂ H ₁₁ N	169.22
3-Benzylpyridine	620-95-1	C ₁₂ H ₁₁ N	169.23
4-Benzylpyridine	2116-65-6	C ₁₂ H ₁₁ N	169.22

This data is compiled from various chemical databases and supplier information.

Structural Distinctions and Logical Relationships

The positioning of the benzyl and methyl groups on the pyridine ring significantly influences the compound's properties. The following diagram illustrates the structural differences between the requested compound and its related isomers.



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- To cite this document: BenchChem. [Unraveling the Chemical Identity of 3-Benzyl-4-methylpyridine: A Technical Overview]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b15493915#cas-number-and-molecular-weight-of-3-benzyl-4-methylpyridine>]

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